

Technical Support Center: 3-Bromo-5-chloro-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-5-chloro-4-hydroxybenzaldehyde

Cat. No.: B1274906

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **3-Bromo-5-chloro-4-hydroxybenzaldehyde** (CAS No. 1849-76-9). Adherence to these guidelines is critical to ensure the compound's integrity and the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **3-Bromo-5-chloro-4-hydroxybenzaldehyde**?

A1: To ensure the long-term stability of **3-Bromo-5-chloro-4-hydroxybenzaldehyde**, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.^[1] It is recommended to keep it in a dark place to prevent photodegradation.^[2] For maximum stability, storing under an inert atmosphere (e.g., argon or nitrogen) is advised as the compound is known to be air-sensitive.^[1]

Q2: Is **3-Bromo-5-chloro-4-hydroxybenzaldehyde** sensitive to light or air?

A2: Yes, this compound is reported to be air-sensitive.^{[1][3]} Exposure to air can lead to degradation. While specific studies on the photosensitivity of this exact molecule are not readily available, related brominated aromatic compounds are known to undergo photodegradation. Therefore, protection from light is a critical precaution.

Q3: What are the signs of degradation?

A3: Visual signs of degradation can include a change in color from its typical solid form or the presence of visible impurities.[\[4\]](#) Any significant deviation from the product's initial appearance may indicate degradation.

Q4: What substances are incompatible with **3-Bromo-5-chloro-4-hydroxybenzaldehyde**?

A4: **3-Bromo-5-chloro-4-hydroxybenzaldehyde** should not be stored with strong oxidizing agents.[\[1\]](#) Contact with such agents could lead to a chemical reaction, potentially causing degradation of the compound.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **3-Bromo-5-chloro-4-hydroxybenzaldehyde**.

Observed Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Degradation of the compound due to improper storage.	Verify storage conditions (cool, dry, dark, sealed container). If stored improperly, consider using a fresh batch of the compound.
Change in physical appearance (e.g., color)	Exposure to air, light, or moisture.	Discard the reagent as its purity is compromised. Review storage and handling procedures to prevent future degradation.
Low yield in a synthesis reaction	Use of a degraded reagent.	Ensure the compound has been stored correctly. For sensitive reactions, it is advisable to use a freshly opened container of the reagent.

Stability and Storage Data Summary

Parameter	Recommendation	Source
Storage Temperature	Room temperature, in a cool place.	[2]
Atmosphere	Store under an inert atmosphere.	[1]
Light	Keep in a dark place.	[2]
Moisture	Keep sealed in a dry environment.	[1] [2]
Incompatibilities	Strong oxidizing agents.	[1]

Experimental Protocols

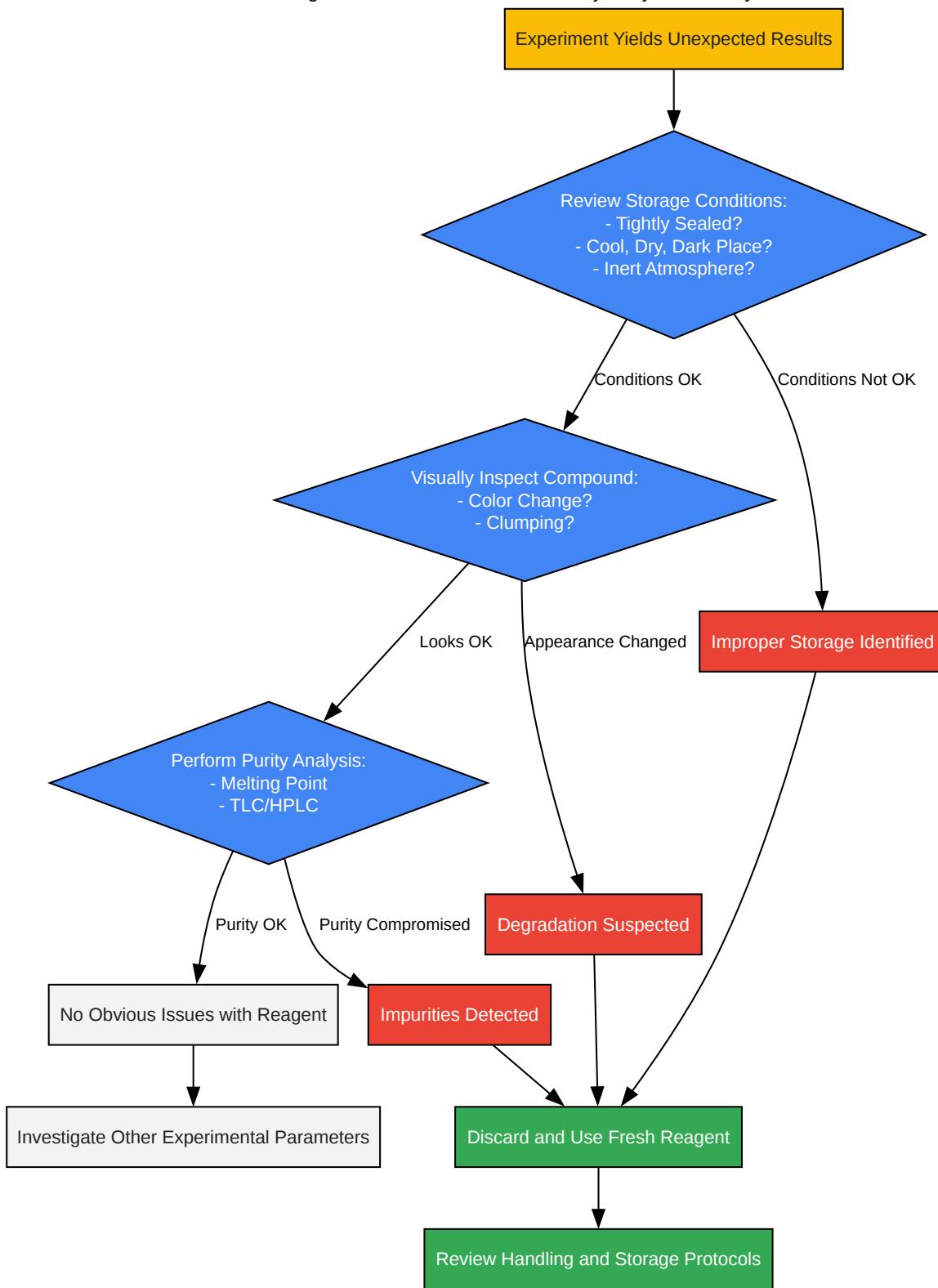
While specific, published stability testing protocols for **3-Bromo-5-chloro-4-hydroxybenzaldehyde** are not available, a general approach to assess the stability of a new batch or a compound that has been stored for an extended period would involve:

- Visual Inspection: Check for any changes in color or morphology.
- Melting Point Determination: A broadened or depressed melting point compared to the reference value (157-162 °C) can indicate the presence of impurities due to degradation.[\[4\]](#)
- Chromatographic Analysis (e.g., TLC, HPLC): Compare the chromatographic profile of the stored compound against a fresh standard to detect the presence of degradation products.
- Spectroscopic Analysis (e.g., NMR, IR): For a more detailed analysis, acquire spectra of the stored compound and compare them to the spectra of a known pure sample to identify any structural changes.

Logical Troubleshooting Workflow

Below is a diagram illustrating a logical workflow for troubleshooting issues related to the stability of **3-Bromo-5-chloro-4-hydroxybenzaldehyde**.

Troubleshooting Flow for 3-Bromo-5-chloro-4-hydroxybenzaldehyde

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Caption: Troubleshooting workflow for stability issues.

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